

# 2'-Deoxyuridine-d2: A Comprehensive Safety and Handling Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2'-Deoxyuridine-d2

Cat. No.: B583589

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for **2'-Deoxyuridine-d2**. The information presented is primarily based on the safety data sheet (SDS) for the non-deuterated analogue, 2'-Deoxyuridine, as specific comprehensive safety data for the deuterated form is not readily available. It is a standard and reasonable scientific practice to assume that the isotopic labeling with deuterium does not significantly alter the chemical and toxicological properties of the molecule. This document is intended to equip laboratory personnel with the necessary information for the safe handling, storage, and disposal of this compound.

## Chemical and Physical Properties

2'-Deoxyuridine and its deuterated analogue are pyrimidine nucleosides. Understanding their physical and chemical properties is fundamental to their safe handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>10</sub> D <sub>2</sub> N <sub>2</sub> O <sub>5</sub>	<a href="#">[1]</a>
Molecular Weight	230.2 g/mol	<a href="#">[1]</a>
Appearance	White to off-white powder	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	167-169 °C	<a href="#">[2]</a>
Boiling Point	~370.01 °C (rough estimate)	<a href="#">[2]</a>
Solubility	- Water: 300 g/L (20 °C) <a href="#">[2]</a> , 50 mg/mL <a href="#">[3]</a> <a href="#">[4]</a> - DMSO: Slightly soluble <a href="#">[2]</a> , 10 mg/mL <a href="#">[1]</a> , 45 mg/mL <a href="#">[5]</a> - Methanol: Slightly soluble (when heated) <a href="#">[2]</a> - Ethanol: Slightly soluble <a href="#">[1]</a> - PBS (pH 7.2): 5 mg/mL <a href="#">[1]</a> - 1 M NH <sub>4</sub> OH: 50 mg/mL <a href="#">[3]</a>	
pKa	9.3 (in H <sub>2</sub> O at 25 °C, uncertain)	<a href="#">[2]</a>
Storage Temperature	2-8°C <a href="#">[2]</a> or -20°C <a href="#">[1]</a>	
Stability	Stable for at least 4 years when stored at -20°C <a href="#">[1]</a>	

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 2'-Deoxyuridine is classified with the following hazards:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[2]
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects

GHS Pictograms:

-  alt text
-  alt text

Signal Word: Warning[2]

## Experimental Protocols

While specific experimental protocols for the safety assessment of **2'-Deoxyuridine-d2** are not detailed in the provided search results, standard methodologies for evaluating chemical hazards are well-established. The following outlines the general approaches used to determine the data presented in this guide.

### Acute Oral Toxicity (LD50)

The "Up-and-Down" procedure or the "Fixed Dose" method (OECD Guidelines 425 and 420, respectively) are commonly employed. These methods involve administering the substance to a small number of animals and observing them for signs of toxicity and mortality over a set

period, typically 14 days. The LD50 value, the dose lethal to 50% of the test population, is then calculated.

## Skin and Eye Irritation

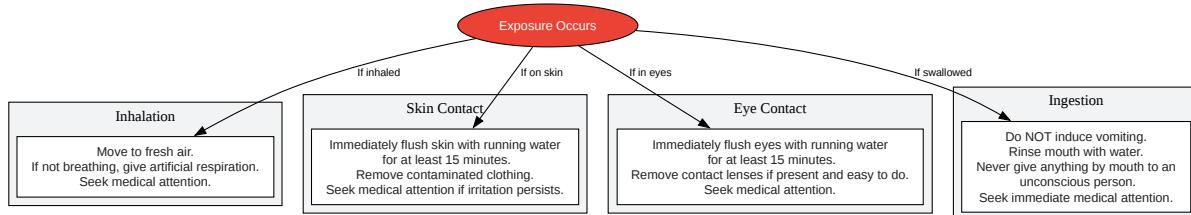
The Draize test (OECD Guideline 404 for skin and 405 for eye irritation) has historically been used. This involves applying the substance to the skin or into the eye of a test animal (typically a rabbit) and observing for signs of irritation such as redness, swelling, and discharge over a period of several days. In vitro methods using reconstructed human epidermis or cornea are now increasingly used as ethical alternatives.

## In Vitro Genotoxicity and Mutagenicity Assays

Derivatives of 2'-Deoxyuridine, such as 5-ethynyl-2'-deoxyuridine (EdU) and bromodeoxyuridine (BrdU), have been studied for their potential cytotoxic and mutagenic effects.<sup>[6]</sup> A common assay is the hypoxanthine-guanine phosphoribosyltransferase (HPRT) gene mutation assay in mammalian cells (e.g., Chinese hamster ovary cells).<sup>[6]</sup> This assay measures the frequency of mutations in the HPRT gene, which confers resistance to certain toxic purine analogues.

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure laboratory safety.



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)